

Astrazon Red 6B: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **Astrazon Red 6B**

Cat. No.: **B1336387**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Astrazon Red 6B**, a synthetic cationic dye with applications ranging from textile manufacturing to biomedical research. This document consolidates key information on its synonyms, chemical properties, and relevant experimental protocols, presenting a valuable resource for professionals in research and development.

Chemical Identity and Synonyms

Astrazon Red 6B is a methine dye known by a variety of synonyms and chemical identifiers across different industries and databases.^{[1][2]} Establishing a clear understanding of these alternative names is crucial for comprehensive literature searches and accurate identification of the compound.

The most common synonyms and identifiers for **Astrazon Red 6B** are listed below:

- Systematic Name: N-(2-chloroethyl)-N-ethyl-3-methyl-4-[(E)-2-(1,3,3-trimethylindol-1-ium-2-yl)ethenyl]aniline;chloride^[1]
- C.I. Name: Basic Violet 7^{[1][2][3][4][5]}
- C.I. Number: 48020^{[3][4]}
- CAS Number: 6441-82-3^{[3][4][5]}

- Other Synonyms: Stenacrile Brilliant Red 6B, Stenacrile rouge brillant 6B, Aizen Cathilon Red 6B, Catonic Red 6B, Catonic Red X-6B, Catonic Red 10B.[2][3][4]

Quantitative Data

A summary of the key physicochemical and toxicological properties of **Astrazon Red 6B** is presented in the table below. This data is essential for experimental design, safety assessment, and understanding the behavior of the dye in various systems.

Property	Value	Reference(s)
Molecular Formula	$C_{24}H_{30}Cl_2N_2$	[1][3][4][5]
Molecular Weight	417.42 g/mol	[1][3][4][5]
Appearance	Dark red to dark purple to dark blue powder/crystalline	[3][4]
Water Solubility	10 g/L (at 20 °C)	[6]
Bulk Density	620 - 760 kg/m ³	[7]
Acute Oral Toxicity (Rat)	LD ₅₀ : 1600 mg/kg	[7]
Aquatic Toxicity (Fish)	LC ₅₀ : 10 - 100 mg/l (48 h, <i>Leuciscus idus</i>)	[7]
Aquatic Toxicity (Daphnia)	EC ₅₀ : < 1 mg/l (Daphnia magna)	[7]

Experimental Protocols

Astrazon Red 6B is a subject of interest in environmental science, particularly in studies focused on the removal of dyes from wastewater. The following is a detailed methodology for a batch adsorption experiment, a common technique to evaluate the efficacy of adsorbents in dye removal.

Batch Adsorption Protocol for Astrazon Red 6B Removal

This protocol is adapted from studies on the removal of **Astrazon Red 6B** from aqueous solutions using low-cost adsorbents.

Objective: To determine the adsorption capacity of a given adsorbent for **Astrazon Red 6B**.

Materials:

- **Astrazon Red 6B** stock solution (e.g., 1000 mg/L)
- Adsorbent material (e.g., activated carbon, biomass)
- pH meter
- Spectrophotometer
- Shaker or magnetic stirrer
- Centrifuge or filtration apparatus
- Standard laboratory glassware

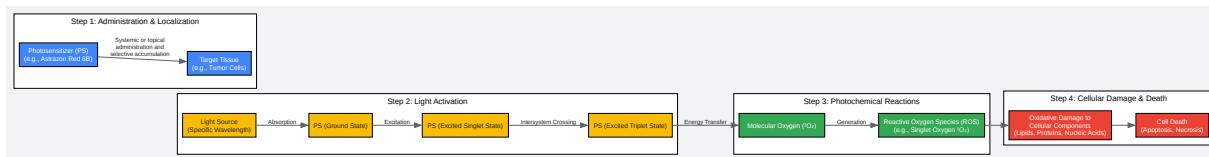
Methodology:

- Preparation of Dye Solutions: Prepare a series of **Astrazon Red 6B** solutions of known concentrations (e.g., 10, 20, 50, 100, 200 mg/L) by diluting the stock solution with deionized water.
- Adsorption Experiments:
 - For each concentration, add a precise amount of the adsorbent (e.g., 0.1 g) to a fixed volume of the dye solution (e.g., 50 mL) in a conical flask.
 - Adjust the pH of the solutions to a desired value using dilute HCl or NaOH. The optimal pH for adsorption of **Astrazon Red 6B** is often around 6.[\[1\]](#)
 - Place the flasks on a shaker and agitate at a constant speed (e.g., 150 rpm) and temperature (e.g., 25 °C) for a predetermined time to reach equilibrium (e.g., 24 hours).

- Sample Analysis:
 - After agitation, separate the adsorbent from the solution by centrifugation or filtration.
 - Measure the absorbance of the supernatant at the maximum wavelength of **Astrazon Red 6B**.
 - Determine the final concentration of the dye in the solution using a pre-established calibration curve.
- Data Analysis:
 - Calculate the amount of dye adsorbed per unit mass of adsorbent at equilibrium (q_e , in mg/g) using the following equation: $q_e = (C_0 - C_e) * V / m$ where:
 - C_0 is the initial dye concentration (mg/L)
 - C_e is the equilibrium dye concentration (mg/L)
 - V is the volume of the solution (L)
 - m is the mass of the adsorbent (g)
 - Analyze the adsorption data using isotherm models (e.g., Langmuir, Freundlich) to describe the adsorption behavior.

Visualization of Mechanisms

While specific intracellular signaling pathways for **Astrazon Red 6B** are not well-documented, its potential application as a photosensitizer in Photodynamic Therapy (PDT) provides a relevant mechanistic framework to visualize. PDT is a treatment modality that uses a photosensitizer, light, and oxygen to induce cell death.^[8] The general mechanism of PDT is illustrated below.



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Caption: General mechanism of Photodynamic Therapy (PDT).

This diagram illustrates the four key stages of PDT, a process for which **Astrazon Red 6B** has been investigated as a potential photosensitizer.^[1] The process begins with the administration of the photosensitizer, which localizes in the target tissue. Subsequent activation by light of a specific wavelength excites the photosensitizer, leading to the generation of reactive oxygen species (ROS) that cause cellular damage and ultimately, cell death.^[8]

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